

Personal protective equipment for handling GSK317354A

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Compound of Interest

Compound Name: GSK317354A

Cat. No.: B1672379

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Essential Safety and Handling Guide for GSK317354A

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **GSK317354A**. It offers procedural guidance for safe operational use and disposal.

Chemical Identity and Properties

GSK317354A is identified as a GRK2 inhibitor intended for laboratory use only.^[1] It is a solid at room temperature.^[1]

Property	Value	Source
CAS Number	874119-13-8	^[1] ^[2] ^[3]
Molecular Formula	C25H18F4N6O	^[1] ^[3]
Molecular Weight	494.44	^[1] ^[3]
Physical Form	Solid	^[1]
Storage Temperature	Powder: -20°C	^[3]

Hazard Identification and Personal Protective Equipment (PPE)

A specific Safety Data Sheet (SDS) detailing the comprehensive hazards of **GSK317354A** is not publicly available. Therefore, in the absence of specific data, this compound should be handled with caution, assuming it may be harmful if swallowed, cause skin irritation, or cause serious eye irritation. The following personal protective equipment is mandatory when handling **GSK317354A**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: A NIOSH-approved respirator is recommended, especially when handling the powder form, to avoid inhalation.

Operational Plan for Safe Handling

Follow these procedural steps to ensure the safe handling of **GSK317354A**:

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that a functioning safety shower and eyewash station are readily accessible.
 - Don all required Personal Protective Equipment (PPE).
- Handling:
 - Handle **GSK317354A** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
 - Avoid direct contact with the skin, eyes, and clothing.
 - Prevent the formation of dust when working with the solid form.
- Storage:

- Store **GSK317354A** in a tightly sealed container.
- Keep the container in a cool, dry, and well-ventilated place.
- For long-term storage of the powder, maintain a temperature of -20°C.[3]

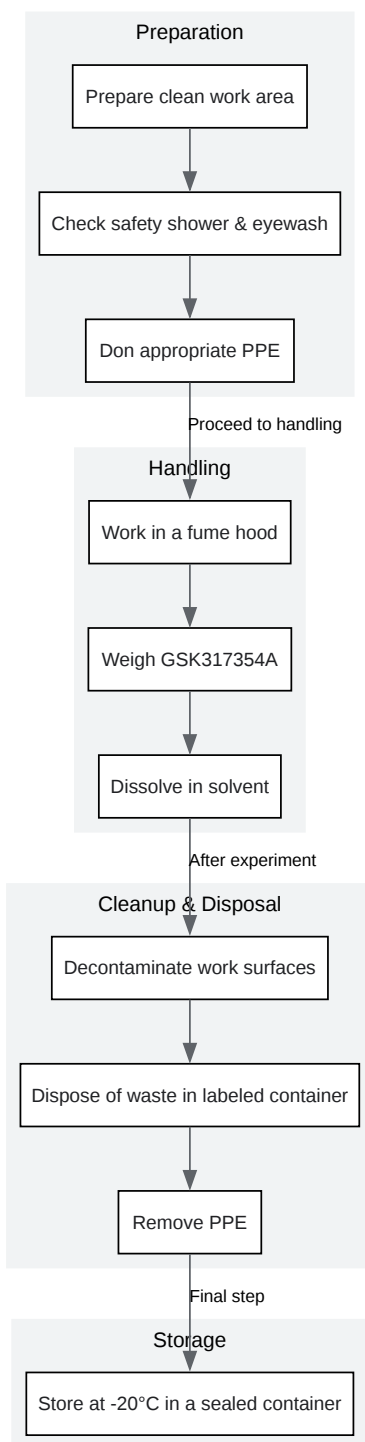
Disposal Plan

Dispose of **GSK317354A** and any contaminated materials as hazardous chemical waste in accordance with all applicable federal, state, and local regulations.

- Waste Collection:
 - Collect waste **GSK317354A** and any materials that have come into contact with it (e.g., gloves, weighing paper, pipette tips) in a designated, properly labeled hazardous waste container.
 - The container should be clearly marked with "Hazardous Waste" and the chemical name.
- Container Management:
 - Keep the waste container securely closed when not in use.
 - Store the waste container in a designated, secondary containment area away from incompatible materials.
- Disposal:
 - Arrange for pickup and disposal by a licensed hazardous waste disposal company.
 - Do not dispose of **GSK317354A** down the drain or in the regular trash.

Experimental Workflow for Safe Handling

Safe Handling Workflow for GSK317354A

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Caption: This diagram outlines the procedural steps for the safe handling of **GSK317354A**, from preparation to storage.

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